

Application Notes and Protocols for IKs124 (CHIR-124) Administration in Mice

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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Introduction and Background

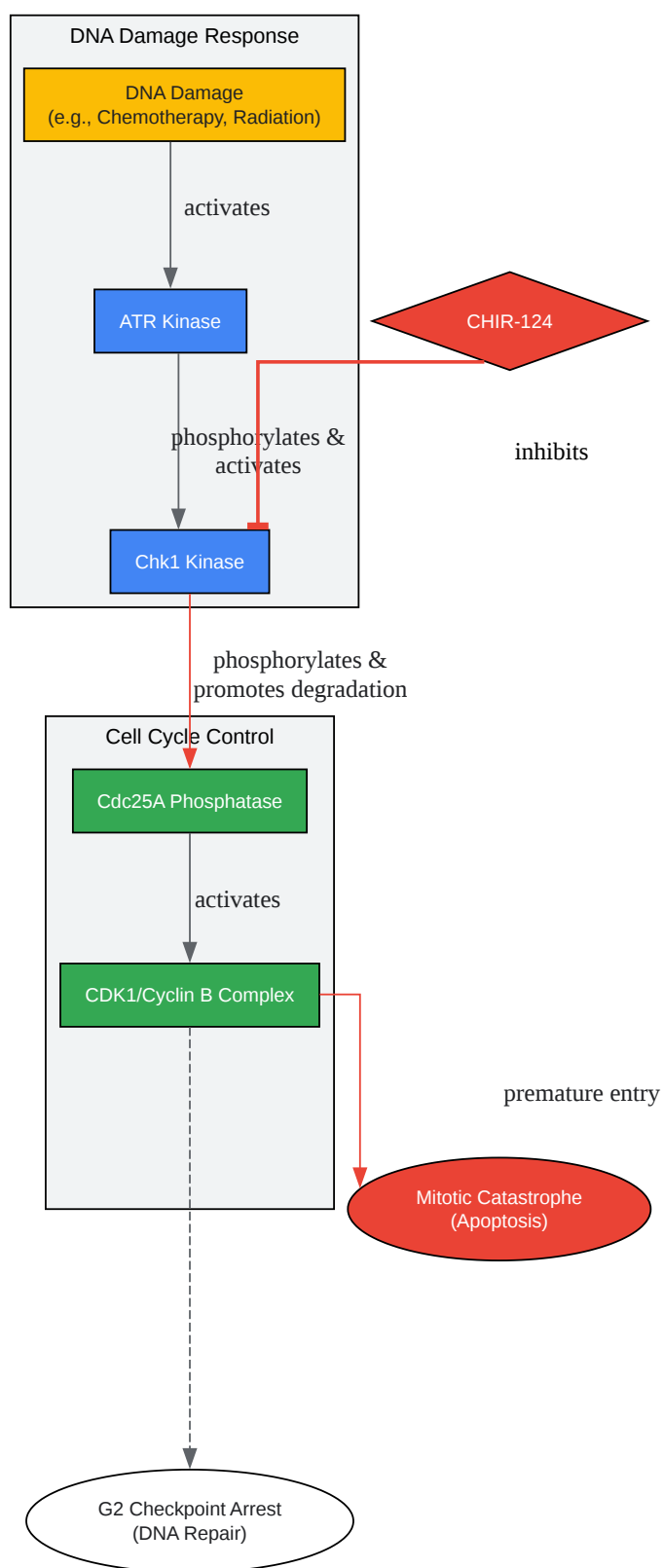
IKs124, also known as CHIR-124, is a potent and highly selective small-molecule inhibitor of Checkpoint Kinase 1 (Chk1), a critical regulator of cell cycle checkpoints in response to DNA damage.[1] CHIR-124 is a quinolone-based compound, structurally distinct from other known Chk1 inhibitors.[1][2] Its primary mechanism of action involves abrogating the S and G2-M phase checkpoints, which are crucial surveillance mechanisms that halt cell cycle progression to allow for DNA repair.[1][2]

In many cancer cells, particularly those with a mutated or deficient p53 tumor suppressor gene, the G1 checkpoint is non-functional. These cells rely heavily on the S and G2-M checkpoints for survival after DNA damage. By inhibiting Chk1, CHIR-124 selectively sensitizes these p53-deficient cancer cells to DNA-damaging agents, leading to premature entry into mitosis, mitotic catastrophe, and ultimately, apoptosis. This synergistic effect makes CHIR-124 a promising agent for combination therapies with conventional chemotherapeutics (like topoisomerase I poisons) and radiotherapy. Preclinical studies in various mouse xenograft models have demonstrated its potential to enhance the antitumor effects of these standard treatments.

Mechanism of Action: Chk1 Signaling Pathway

Under normal physiological conditions, when DNA damage occurs (e.g., from chemotherapy or radiation), the Ataxia Telangiectasia and Rad3-related (ATR) kinase is activated. ATR then phosphorylates and activates Chk1. Activated Chk1 targets several downstream effectors, most notably the Cdc25 family of phosphatases (Cdc25A, B, and C). Phosphorylation by Chk1 marks Cdc25A for degradation, preventing it from activating the Cyclin-Dependent Kinase 1 (CDK1)/Cyclin B complex. This inactivation is crucial for inducing cell cycle arrest in the G2 phase, providing time for DNA repair.

CHIR-124 functions by occupying the ATP-binding site of Chk1, effectively inhibiting its kinase activity. This inhibition prevents the phosphorylation and subsequent degradation of Cdc25A. As a result, the CDK1/Cyclin B complex remains active, overriding the DNA damage checkpoint and forcing the cell into a premature and lethal mitosis. This abrogation of the G2-M checkpoint is particularly effective in p53-deficient cells, which cannot rely on the G1 checkpoint for arrest.



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Caption: CHIR-124 inhibits Chk1, preventing G2 arrest and promoting mitotic catastrophe.

Quantitative Data Summary

The following tables summarize the key quantitative data for CHIR-124 from in vitro and in vivo studies.

Table 1: In Vitro Kinase Inhibition Profile

Target Kinase	IC ₅₀ (nM)	Selectivity vs. Chk1	Reference
Chk1	0.3	-	****
Chk2	700	~2,300x	
PDGFR	6.6	~22x	
Flt3	5.8	~19x	
GSK-3	23.3	~78x	
CDK2/cyclin A	190	~633x	
cdc2/cyclin B	510	~1,700x	

| CDK4/cyclin D | 2100 | ~7,000x | |

Table 2: In Vivo Administration Parameters in Mouse Models

Mouse Model	Tumor Type	Combination Agent	CHIR-124 Dose	Administration Route & Vehicle	Dosing Schedule	Reference
Immunodeficient Mice	MDA-MB-435 Breast Cancer Xenograft	Irinotecan	10 mg/kg or 20 mg/kg	Oral (p.o.) in Captisol	Four times daily for 6 days (Days 2-7)	
SCID Mice	MDA-MB-435 Breast Cancer Xenograft	Irinotecan (5 mg/kg)	Not specified in abstract	Not specified in abstract	Not specified in abstract	
BALB/c Mice	Not Applicable (Pharmacokinetics)	CCT24474 7 (another Chk1 inhibitor)	10 mg/kg	i.v. or p.o.	Single bolus dose	

| N/A | Pancreatic Cancer Xenograft | PRMT5 Inhibitor | Not specified | Not specified | Not specified | |

Experimental Protocols

The following are detailed protocols for the administration and evaluation of CHIR-124 in a preclinical mouse model based on published studies.

Protocol 1: Orthotopic Breast Cancer Xenograft Model

This protocol describes the establishment of an orthotopic tumor model and subsequent treatment with CHIR-124 in combination with a topoisomerase I inhibitor.

Materials:

- MDA-MB-435 human breast cancer cells

- 8- to 10-week-old female immunodeficient mice (e.g., SCID or NOD/SCID)
- Matrigel
- CHIR-124
- Captisol (vehicle)
- Irinotecan (or other DNA damaging agent)
- Standard cell culture and animal handling equipment

Procedure:

- Cell Culture: Culture MDA-MB-435 cells in appropriate media until they are in the logarithmic growth phase.
- Cell Implantation:
 - Harvest and resuspend the cells in a 1:1 mixture of sterile PBS and Matrigel.
 - Anesthetize the mice.
 - Implant $1-5 \times 10^6$ cells in a volume of 50-100 μL into the mammary fat pad.
- Tumor Growth and Grouping:
 - Monitor mice for tumor growth by caliper measurement.
 - When tumors reach a palpable size (e.g., 100-200 mm^3), randomize the mice into treatment cohorts (n=10 per group):
 - Group 1: Vehicle (Captisol) only
 - Group 2: Irinotecan only
 - Group 3: CHIR-124 only
 - Group 4: Irinotecan + CHIR-124

- Drug Preparation and Administration:
 - Prepare CHIR-124 in Captisol vehicle for oral administration.
 - Prepare Irinotecan in a suitable vehicle for its specified administration route (e.g., intraperitoneal).
 - CHIR-124 Dosing: Administer CHIR-124 orally (p.o.) at a dose of 10-20 mg/kg. A typical schedule is four times per day for 6 consecutive days.
 - Combination Dosing: Administer the DNA damaging agent according to its established protocol. For combination therapy, this is often done shortly before the CHIR-124 treatment cycle begins.
- Monitoring and Endpoints:
 - Measure tumor volume with calipers 2-3 times per week.
 - Monitor animal body weight and overall health as indicators of toxicity.
 - The primary endpoint is typically tumor growth inhibition. At the end of the study, tumors can be excised for pharmacodynamic analysis (see Protocol 2).

Protocol 2: Pharmacodynamic Analysis of Tumor Tissue

This protocol outlines methods to assess the biological effects of CHIR-124 on tumor tissue harvested from treated animals.

Materials:

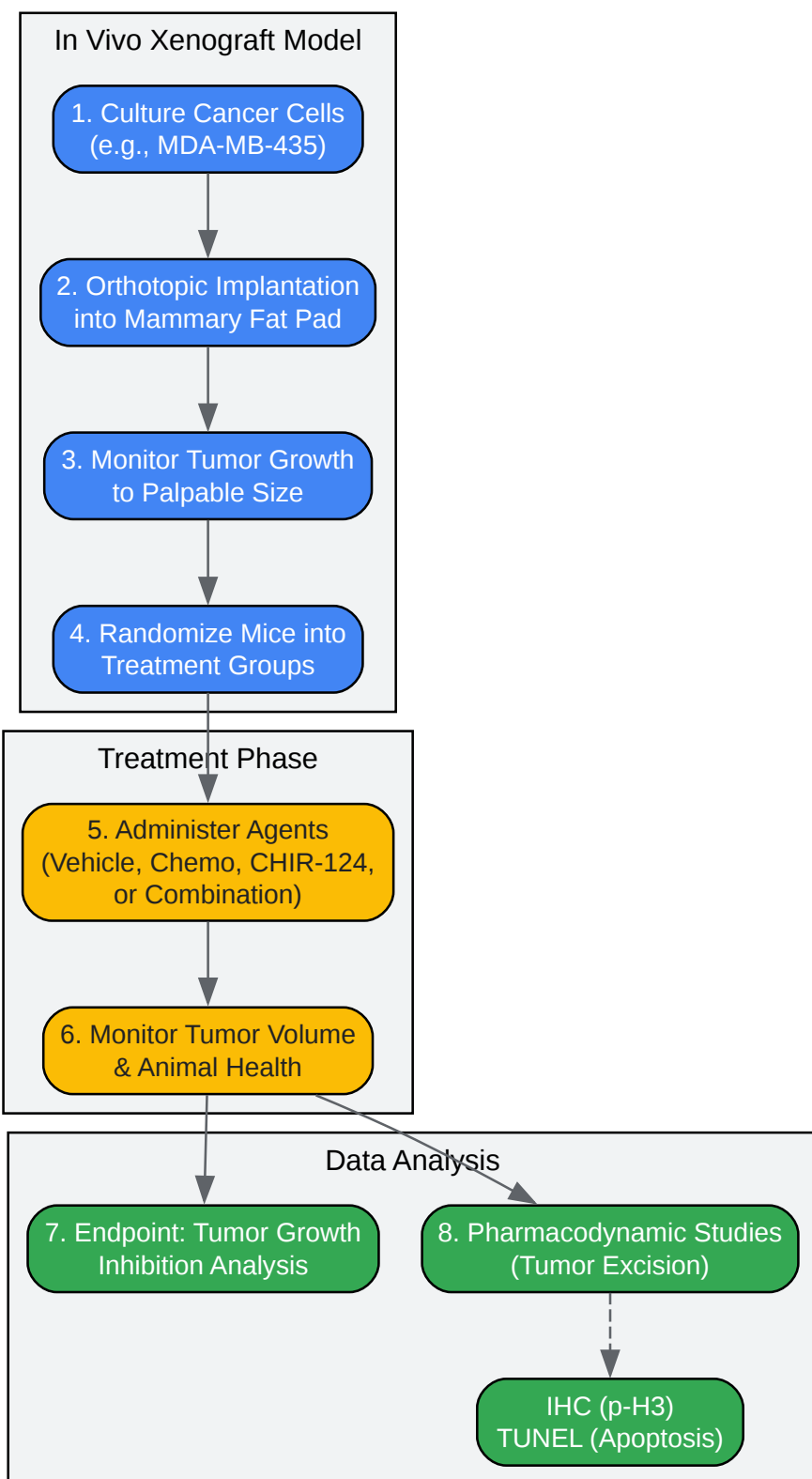
- Excised tumor tissue from Protocol 1
- Formalin or paraformaldehyde for fixation
- Paraffin embedding equipment
- Microtome

- Antibodies: anti-phospho-histone H3 (for mitotic index), anti-cleaved caspase-3 (for apoptosis)
- TUNEL (Terminal deoxynucleotidyl transferase dUTP nick end labeling) assay kit
- Immunohistochemistry (IHC) reagents
- Microscope

Procedure:

- Tissue Harvesting and Fixation:
 - At a predetermined time point (e.g., on day 4 of treatment), euthanize a subset of mice from each group.
 - Carefully excise the tumors.
 - Fix tumors in 10% neutral buffered formalin for 24-48 hours.
- Tissue Processing and Sectioning:
 - Process the fixed tissues and embed them in paraffin blocks.
 - Cut 4-5 μ m sections using a microtome and mount them on slides.
- Analysis of Apoptosis (TUNEL Assay):
 - Deparaffinize and rehydrate the tissue sections.
 - Perform the TUNEL assay according to the manufacturer's instructions to detect DNA fragmentation, a hallmark of apoptosis.
 - Counterstain and mount the slides.
 - Quantify the percentage of TUNEL-positive (apoptotic) cells by imaging multiple fields per tumor.
- Analysis of Mitotic Index (Phospho-Histone H3 IHC):

- Perform antigen retrieval on deparaffinized and rehydrated slides.
- Block endogenous peroxidase activity and non-specific binding.
- Incubate with a primary antibody against phospho-histone H3 (a marker for cells in mitosis).
- Incubate with a suitable secondary antibody and detection reagent (e.g., DAB).
- Counterstain with hematoxylin.
- Quantify the mitotic index by counting the number of phospho-H3 positive cells per high-power field. An increased mitotic index in the CHIR-124 treated groups suggests abrogation of the G2-M checkpoint.



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